

Safe Disposal of Nootkatone in a Laboratory Setting

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Compound of Interest

Compound Name: Nootkatone

Cat. No.: B190431

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Proper management and disposal of chemical waste are paramount for ensuring laboratory safety and environmental protection. This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **nootkatone**, a sesquiterpene ketone commonly used in fragrances, flavorings, and as an EPA-registered insect repellent.[1][2] Adherence to these procedures is essential for minimizing risks and complying with regulatory standards. All waste disposal activities must ultimately comply with local, state, and federal regulations.[1]

Hazard Assessment and Safety Precautions

Before handling or disposing of **nootkatone**, it is crucial to understand its potential hazards. While some safety data sheets (SDS) do not classify **nootkatone** as a hazardous substance under OSHA 29 CFR 1910.1200, others identify it as a skin irritant, a serious eye irritant, and a potential skin sensitizer.[1][3][4] One assessment also classifies it as a water hazard class 2, indicating it is hazardous for water and should not be allowed to enter groundwater or sewage systems.[4] Therefore, it is prudent to treat **nootkatone** waste as a regulated chemical waste.

Immediate Safety Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including safety glasses and impervious gloves.[1]
- Avoid generating dust from solid **nootkatone**, as dust clouds can form explosive mixtures with air.[1]

- Handle the chemical in a well-ventilated area.[\[1\]](#)
- Store **nootkatone** away from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)
[\[5\]](#)

Nootkatone Properties for Disposal Consideration

The physical and chemical properties of **nootkatone** inform its safe handling and disposal. It is a solid with low water solubility, which means it should not be disposed of down the drain.[\[1\]](#)[\[6\]](#)

Property	Value	Source
Chemical Formula	C ₁₅ H ₂₂ O	[3]
CAS Number	4674-50-4	[3]
Appearance	Yellow crystalline solid or yellow viscous liquid	[1] [3]
Odor	Grapefruit, Citrus	[3]
Solubility	Soluble in alcohol; practically insoluble in water	[1] [6]
Flash Point	~100 °C (212 °F) - closed cup	[6]
Melting Point	35 - 39 °C	[6]
Stability	Stable under normal conditions	[5]

Operational and Disposal Plans

A. Spill Response Protocol

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination.

Minor Spills:

- Immediate Action: Clean up all spills immediately.[\[1\]](#)

- PPE: Wear impervious gloves and safety glasses.[1]
- Cleanup Procedure: Use dry cleanup procedures to avoid generating dust. Sweep or vacuum the material.[1] Consider using explosion-proof vacuums designed for grounded storage and use.[1] Alternatively, absorb the spillage with an inert, dry material.[3]
- Containment: Place the spilled material and cleanup supplies into a clean, dry, sealable, and clearly labeled container for disposal.[1][3]

Major Spills:

- Evacuate: Clear the area of all personnel and move upwind.[1]
- Alert Authorities: Notify your institution's Emergency Responders or Environmental Health & Safety (EH&S) office, providing the location and nature of the hazard.[1]
- Control Contact: Only trained personnel with appropriate protective equipment, including a dust respirator, should control the spill.[1]
- Prevent Contamination: Prevent the spillage from entering drains, sewers, or water courses.[1]
- Containment: Recover the product wherever possible and place residues in labeled containers for disposal.[1]

B. Step-by-Step Disposal Procedure

Follow this protocol for the routine disposal of **nootkatone** waste, including unused product and contaminated labware. The overriding principle is that chemical waste should be managed through your institution's hazardous waste program.[7][8]

Step 1: Waste Characterization and Segregation

- Treat all **nootkatone** waste—including pure chemical, solutions, and contaminated materials (e.g., gloves, absorbent pads)—as hazardous chemical waste.[7]
- Collect aqueous waste separately from organic solvent waste.[9]

- Keep **nootkatone** waste segregated from incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[10\]](#)

Step 2: Accumulation and Storage

- Store waste in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[\[8\]](#)[\[10\]](#)
- Use only appropriate and compatible containers for waste storage, such as polyethylene or polypropylene containers.[\[1\]](#)[\[8\]](#) The original container may be used if it is in good condition.[\[10\]](#)
- Ensure all waste containers are securely capped and kept closed except when adding waste.[\[8\]](#)[\[10\]](#)

Step 3: Labeling

- Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**Nootkatone**."[\[7\]](#) Include information about the composition and any other chemicals present in the waste stream.

Step 4: Final Disposal

- Primary Method: The recommended disposal method for **nootkatone** residue is incineration at an approved and licensed waste management facility.[\[1\]](#)
- Contact EH&S: Never dispose of **nootkatone** down the sink or in the regular trash.[\[4\]](#)[\[5\]](#)[\[7\]](#) Contact your institution's EH&S office or the local Waste Management Authority to arrange for pickup and disposal.[\[1\]](#)[\[8\]](#)

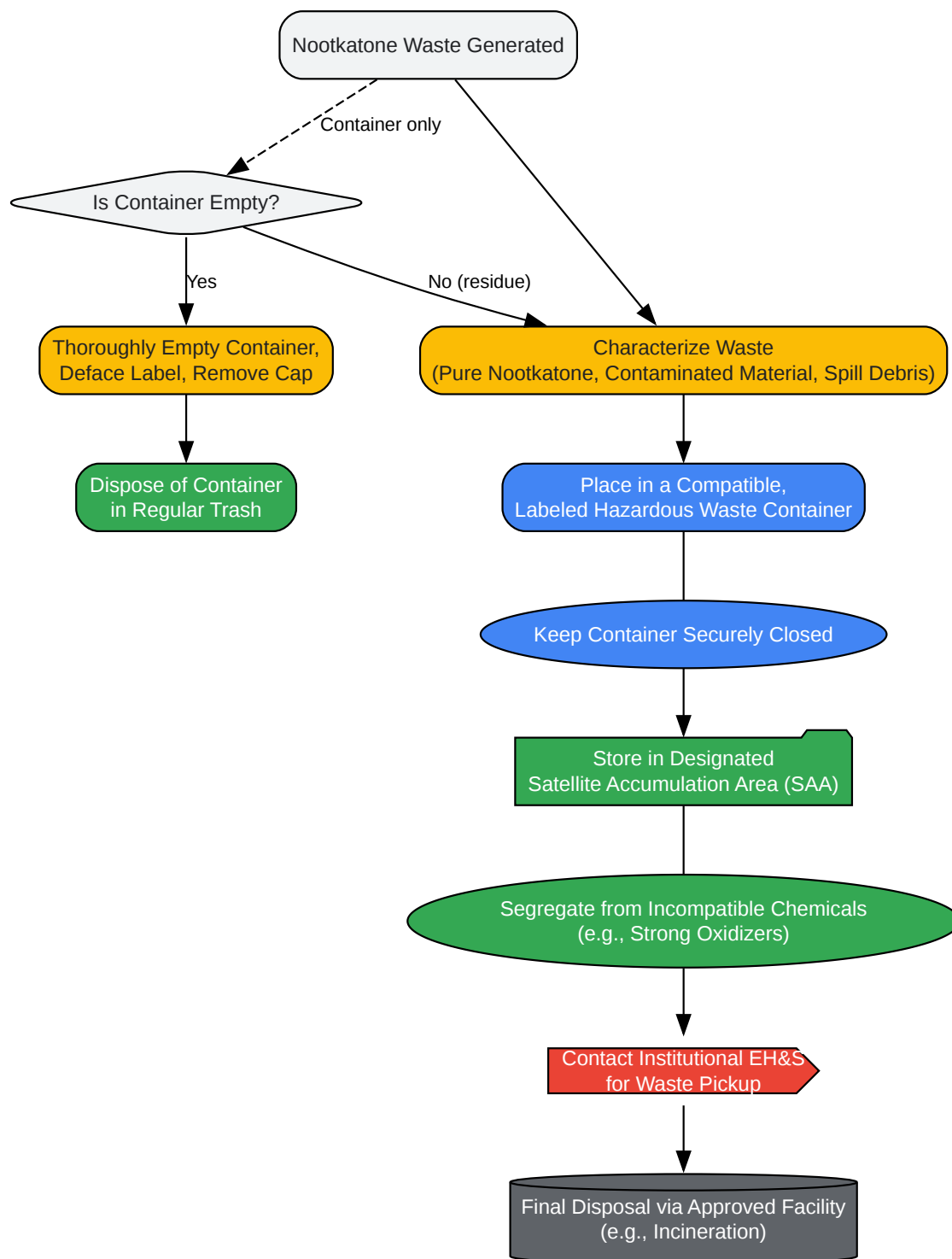
Step 5: Empty Container Disposal

- A container that has held **nootkatone** can typically be disposed of as regular trash once it has been thoroughly emptied, leaving as little residue as possible.[\[7\]](#)
- Before disposal, deface or remove all chemical labels from the empty container and remove the cap.[\[7\]](#)

- Note: If local regulations are more stringent, they must be followed. Some regulations may require empty containers that held hazardous materials to also be disposed of as hazardous waste.[\[11\]](#)

Disposal Process Workflow

The following diagram illustrates the decision-making process for the proper disposal of **nootkatone** waste in a laboratory environment.



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Caption: **Nootkatone** Waste Disposal Decision Workflow.

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